

Personal protective equipment for handling DL-Cysteine-d1

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Compound of Interest

Compound Name: DL-Cysteine-d1

Cat. No.: B15138689

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Essential Safety and Handling Guide for DL-Cysteine-d1

This guide provides immediate safety and logistical information for the handling of **DL-Cysteine-d1**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on the safety data for the closely related compounds DL-Cysteine and L-Cysteine, as a specific Safety Data Sheet (SDS) for the deuterated form was not available. The single deuterium substitution is not expected to significantly alter the material's hazardous properties or required safety precautions.

Hazard Identification and Classification

DL-Cysteine is considered a hazardous substance. It is classified as causing skin irritation (Category 2), serious eye irritation (Category 2), and may cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3).^[1] It is also harmful if swallowed.

Signal Word: Warning^[1]

Hazard Statements:

- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]

- May cause respiratory irritation.[1]
- Harmful if swallowed.

Precautionary Statements:

- Avoid breathing dust.[1]
- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1][3]
- Use only outdoors or in a well-ventilated area.[1]
- If on skin: Wash with plenty of soap and water.[1][2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[1][2]
- If swallowed: Call a poison center or doctor if you feel unwell.[1][4]
- Store in a well-ventilated place. Keep container tightly closed.[1][2]
- Dispose of contents/container to an approved waste disposal plant.[1]

Quantitative Data Summary

Property	Value
Melting Point	227 °C / 440.6 °F
Appearance	Off-white to white crystalline powder
Odor	Odorless to stale urine-like
Solubility	Soluble in water, alcohol, and acetic acid.
Oral LD50 (Rat)	1890 mg/kg

Data is for L-Cysteine or DL-Cysteine as a proxy for **DL-Cysteine-d1**.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocol: Safe Handling of DL-Cysteine-d1

This protocol outlines the essential steps for safely handling **DL-Cysteine-d1** in a laboratory setting.

1. Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** Always handle **DL-Cysteine-d1** in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.[\[1\]](#)[\[6\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)
- **Eye and Face Protection:** Wear chemical safety goggles that meet European standard EN 166 or equivalent.[\[3\]](#) A face shield may be required for splash-prone activities.[\[7\]](#)
- **Skin Protection:** Wear nitrile or neoprene gloves.[\[8\]](#) A standard lab coat or disposable gown should be worn to prevent skin contact.[\[5\]](#)[\[8\]](#) For extensive handling, consider chemical-resistant coveralls.[\[7\]](#)
- **Respiratory Protection:** Under normal use with adequate ventilation, respiratory protection may not be necessary.[\[3\]](#) If dust is generated and ventilation is inadequate, a NIOSH-approved N95 or N100 respirator should be used.[\[8\]](#)

2. Handling and Storage

- **Handling:** Avoid all personal contact, including inhalation of dust.[\[9\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#) Wash hands thoroughly after handling.[\[4\]](#)
- **Storage:** Store in a cool, dry, well-ventilated place in a tightly sealed container.[\[5\]](#)[\[6\]](#) Protect from light.[\[4\]](#) Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

3. Disposal Plan

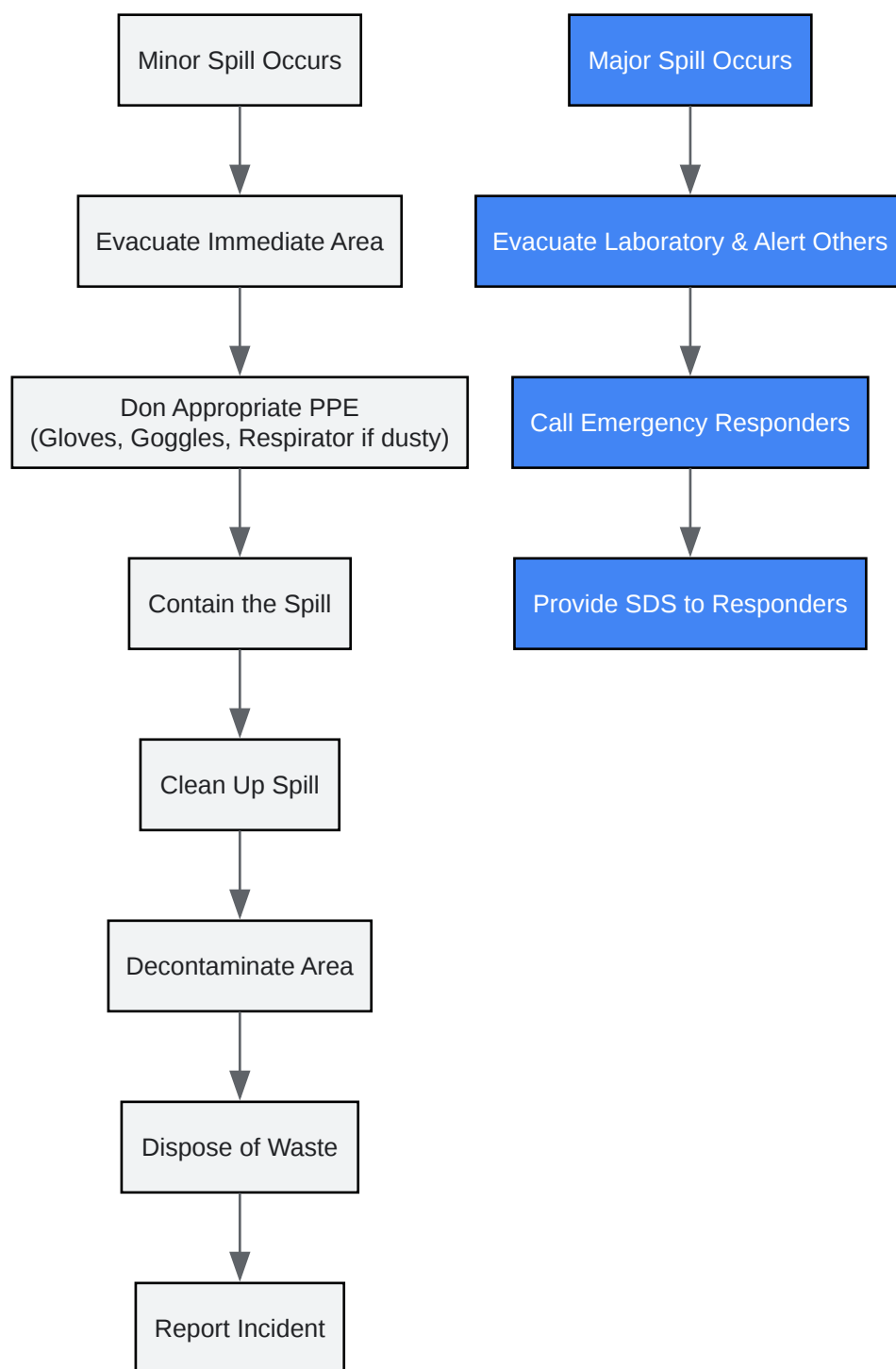
- **Waste Disposal:** Dispose of **DL-Cysteine-d1** and its container in accordance with all applicable federal, state, and local regulations.[\[1\]](#)[\[10\]](#) This may involve disposal at an

approved waste disposal plant.[1]

- Contaminated PPE: Contaminated clothing should be removed and washed before reuse.[1]
Disposable PPE should be placed in a sealed bag and disposed of as chemical waste.[4]

Mandatory Visualizations

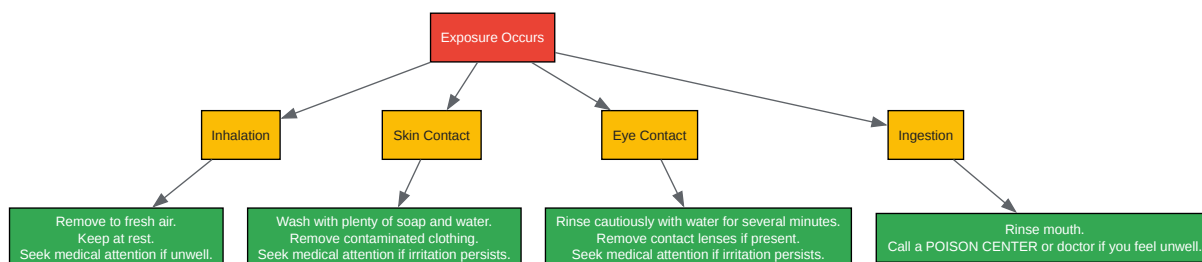
Experimental Workflow: Handling a Chemical Spill



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Caption: Workflow for responding to a chemical spill of **DL-Cysteine-d1**.

Logical Relationship: First Aid Measures



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Caption: First aid procedures for exposure to **DL-Cysteine-d1**.

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